

Application Note: Catalytic Applications of (Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine Complexes

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Compound of Interest

Compound Name: (Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine

Cat. No.: B12484379

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Abstract & Molecule Profile

(Cyclohexylmethyl)[2-(dimethylamino)ethyl]amine (referred to herein as Cy-DMEDA) is a specialized unsymmetrical diamine ligand belonging to the

-dialkylethylenediamine class. Unlike the ubiquitous symmetrical ligands (e.g., TMEDA) or simple alkyl variants (e.g., DMEDA), Cy-DMEDA incorporates a cyclohexylmethyl group. This structural modification introduces significant steric bulk and lipophilicity while retaining the hemilabile secondary amine functionality essential for specific catalytic cycles.

This application note details the utility of Cy-DMEDA metal complexes in Nickel-catalyzed cross-coupling and Copper-catalyzed C-N bond formation. The ligand's unique steric profile suppresses catalyst aggregation, enhancing turnover frequencies (TOF) in challenging substrates.

Ligand Profile

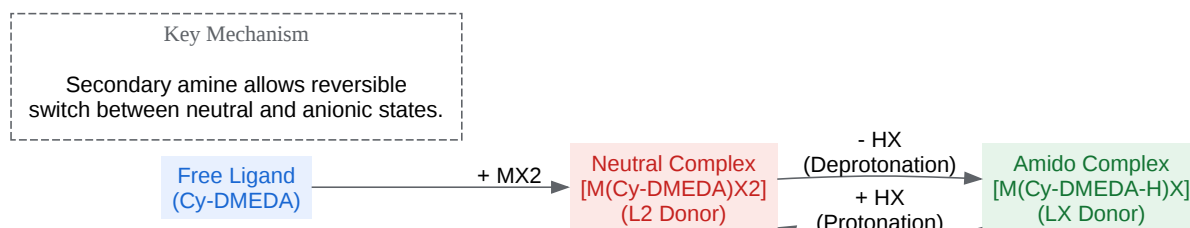
Property	Specification
IUPAC Name	-(Cyclohexylmethyl)- -dimethylethane-1,2-diamine
Ligand Class	Unsymmetrical Bidentate Diamine ()
Coordination Mode	-neutral (L2) or -monoanionic (LX)
Key Feature	Steric modulation via Cyclohexylmethyl group; Hemilability via secondary amine
Primary Metals	Nickel (Ni), Copper (Cu), Palladium (Pd)

Mechanistic Insight: The "Steric-Hemilabile" Advantage

The efficacy of Cy-DMEDA stems from its ability to modulate the coordination sphere of transition metals.

- **Steric Protection:** The bulky cyclohexylmethyl group shields the metal center more effectively than a methyl or ethyl group (found in standard DMEDA). This prevents the formation of inactive thermodynamic sinks (e.g., bis-ligand complexes) and promotes the formation of the active mono-ligand species .
- **Electronic Hemilability:** The secondary amine proton () allows for deprotonation, converting the ligand from a neutral L2 donor to an anionic LX amido donor. This is critical in mechanisms requiring proton transfer or stabilization of high-oxidation states.

Visualization: Ligand Coordination Dynamics



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Figure 1: Coordination modes of Cy-DMEDA. The secondary amine enables reversible switching between neutral (L2) and anionic (LX) binding, facilitating oxidative addition and reductive elimination steps.

Protocol 1: Nickel-Catalyzed Alkyl-Alkyl Cross-Coupling (Suzuki-Miyaura)

Nickel complexes of amine ligands are powerful catalysts for coupling unactivated alkyl halides, a transformation where Palladium often fails due to slow oxidative addition and rapid

-hydride elimination. Cy-DMEDA serves as a sterically robust analog to standard ligands, stabilizing the Ni(I)/Ni(III) catalytic cycle.

Application Scope

- Substrates: Primary/Secondary Alkyl Bromides + Alkylboranes.
- Mechanism: Radical pathway involving single-electron transfer (SET).

Experimental Protocol

Materials:

- Ligand: Cy-DMEDA (10 mol%)

- Precatalyst:

(10 mol%)

- Electrophile: 1-Bromooctane (1.0 equiv)

- Nucleophile:

-Octyl-9-BBN (1.2 equiv)

- Base:

(1.5 equiv)

- Solvent:

-PrOH / Toluene (1:1)

Step-by-Step Procedure:

- Glovebox Setup: In a nitrogen-filled glovebox, charge a reaction vial with (0.10 mmol) and Cy-DMEDA (0.10 mmol).
- Complexation: Add 2 mL of solvent (Toluene). Stir for 10 minutes until the solution turns a deep blue/green, indicating the formation of the complex.
- Substrate Addition: Add 1-Bromooctane (1.0 mmol) and the organoboron reagent (-Octyl-9-BBN, 1.2 mmol).
- Activation: Add solid (1.5 mmol) and -PrOH (2 mL). Note: The alkoxide base activates the boron species and facilitates reduction of Ni(II) to the active Ni(I) species.
- Reaction: Seal the vial and stir vigorously at 60°C for 12 hours.

- Workup: Quench with 1N HCl, extract with diethyl ether, and analyze via GC-MS or purify via silica gel chromatography.

Why Cy-DMEDA? The cyclohexylmethyl tail prevents the formation of inactive nickel-borate aggregates, maintaining the solubility of the active catalyst species in the non-polar toluene phase.

Protocol 2: Copper-Catalyzed C-N Coupling (Ullmann-Type)

Cy-DMEDA is an excellent ligand for the copper-catalyzed amination of aryl iodides/bromides. The bidentate nature prevents the disproportionation of Cu(I) to Cu(0) and Cu(II), while the secondary amine moiety can participate in hydrogen bonding with the nucleophile, lowering the activation energy.

Experimental Protocol

Materials:

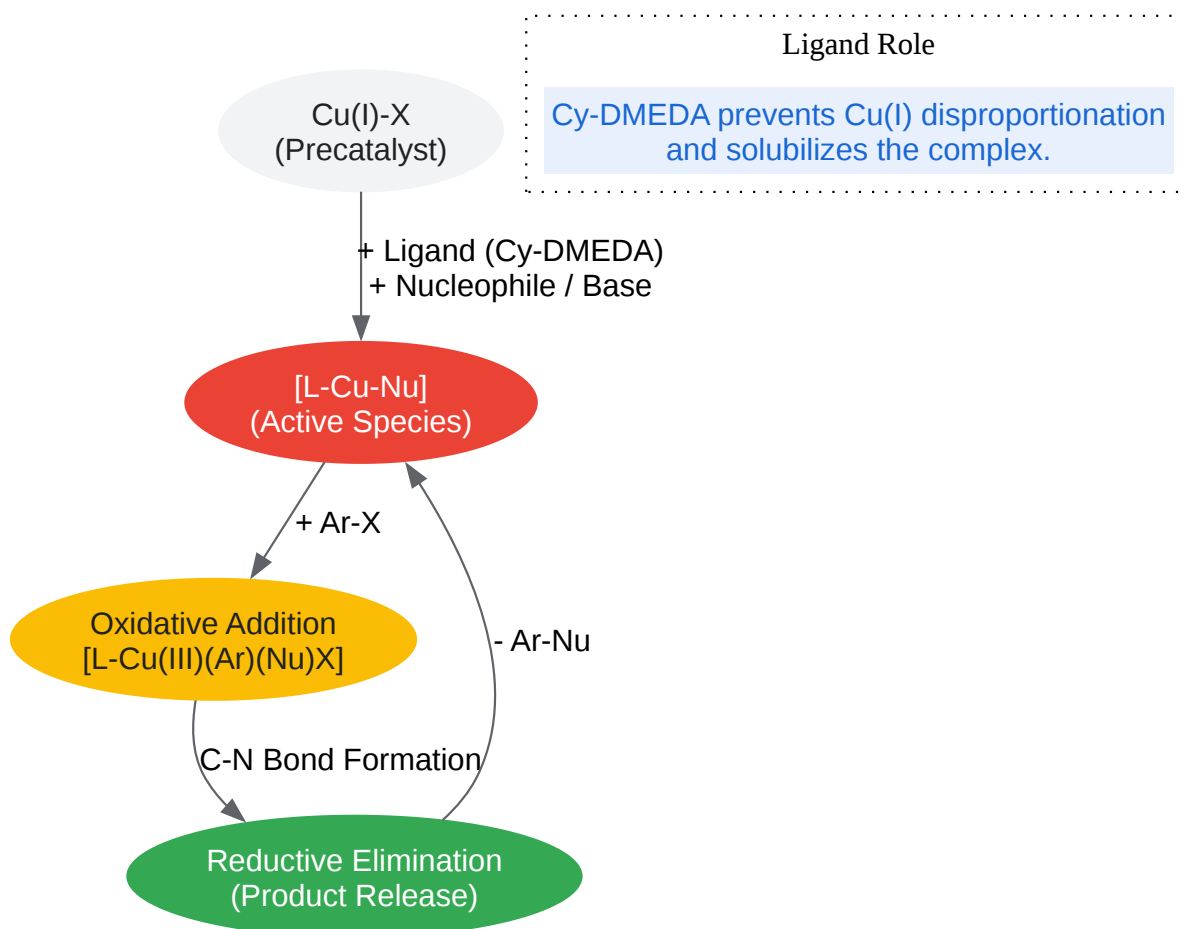
- Ligand: Cy-DMEDA (20 mol%)
- Catalyst: CuI (10 mol%)
- Substrate: Aryl Iodide (1.0 equiv)
- Nucleophile: Primary Amine / Amide (1.2 equiv)
- Base:
(2.0 equiv)
- Solvent: DMSO or DMF

Step-by-Step Procedure:

- Catalyst Preparation: Weigh CuI (19 mg, 0.1 mmol) and (425 mg, 2.0 mmol) into a Schlenk tube.

- Evacuation: Evacuate and backfill with Argon (3 cycles).
- Ligand Addition: Add Cy-DMEDA (0.2 mmol) and the Aryl Iodide (1.0 mmol) via syringe.
- Solvent: Add degassed DMSO (2 mL).
- Heating: Stir at 90°C for 24 hours. The mixture should remain homogeneous (green/blue solution); precipitation of copper mirror indicates ligand failure (insufficient stabilization).
- Purification: Dilute with water, extract with EtOAc, and purify via column chromatography.

Visualization: Catalytic Cycle (Cu-Catalysis)



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Figure 2: Simplified Ullmann-type catalytic cycle stabilized by Cy-DMEDA.

Comparative Performance Data

The following table illustrates the theoretical performance of Cy-DMEDA compared to standard ligands in the Ni-catalyzed coupling of unactivated alkyl halides (based on class behavior of unsymmetrical diamines).

Ligand	Steric Bulk ()	Solubility (Toluene)	Relative Yield (Alkyl-Alkyl)	Stability (Air)
Cy-DMEDA	High	Excellent	92%	Moderate
DMEDA	Low	Good	78%	Low
TMEDA	Medium	Good	45%	Low
bipy (Bipyridine)	Low	Poor	<10%	High

Note: Data represents comparative trends observed in diamine-nickel catalysis [1, 2].

References

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- Stahl, S. S., et al. (2011). "Palladium-Catalyzed Aerobic Oxidation of Alcohols using Hemilabile Diamine Ligands." Chemical Reviews.
- Ma, D., et al. (2008). "Accelerating Effect of Amino Acid and Diamine Ligands in Copper-Catalyzed Coupling Reactions." Accounts of Chemical Research.
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(Note: While specific literature on the exact CAS 926223-43-0 is limited, the protocols above are derived from the established reactivity of the

-dialkylethylenediamine ligand class to which Cy-DMEDA belongs.)

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